Solid-phase synthesis applications of MIDA boronates

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Compound of Interest

Compound Name:	*4-Tert-butylphenylboronic acid mida ester*
Cat. No.:	*B8045986*

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Application Note: Solid-Phase and Iterative Synthesis Applications of MIDA Boronates

Executive Summary

This guide details the application of N-Methyliminodiacetic Acid (MIDA) Boronates in solid-phase synthesis (SPS) and automated iterative cross-coupling (ICC). Unlike traditional boronic acids, which are prone to protodeboronation and oxidation, MIDA boronates utilize a "hybridization switch" to reversibly attenuate reactivity. This feature enables two distinct "solid-phase" workflows:

- True Solid-Phase Synthesis (On-Resin): Using MIDA boronates as stable, "slow-release" solution-phase reagents to couple with resin-bound halides.
- Solid-Phase Purification (Catch-and-Release): The "Burke Block" strategy, where the MIDA moiety serves as a tag for silica-based purification, mimicking the efficiency of SPS in solution-phase chemistry.

Scientific Foundation: The Hybridization Switch

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The utility of MIDA boronates rests on the reversible conversion of the boron center between an unreactive

state and a reactive

state.

- The Problem: Free boronic acids (

) are Lewis acidic and unstable. In SPS, high concentrations of boronic acids are often required to drive reactions on beads, leading to rapid decomposition and side reactions before coupling occurs.

- The MIDA Solution: The MIDA ligand forms a dative B-N bond, locking the boron in a tetrahedral

  hybridization. This shuts down transmetallation with Palladium. Hydrolysis releases the reactive

  species only when triggered.

Mechanism Diagram: The MIDA Switch



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Figure 1: The MIDA boronate acts as a reservoir.[1][2][3][4] Under hydrolytic conditions, it slowly releases the reactive boronic acid, preventing decomposition pathways that dominate at high concentrations.

Protocol A: True Solid-Phase Synthesis (On-Resin)

In this workflow, the substrate (aryl halide) is bound to the resin. The MIDA boronate is added as a solution-phase reagent.

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Why use MIDA here? Standard boronic acids decompose faster than they diffuse into the resin matrix. MIDA boronates, under "Slow Release" conditions, maintain a low but constant steady-state concentration of active boronic acid, driving the reaction to completion without reagent death.

Materials

- Resin: Rink Amide or Wang Resin (functionalized with Aryl Halide/Pseudohalide).
- Reagent: MIDA Boronate (1.5 – 3.0 equivalents).
- Catalyst: XPhos Pd G2 or SPhos Pd G2 (Buchwald Precatalysts).
- Base:

  (3.0 M aqueous).
- Solvent: THF or Dioxane.

Step-by-Step Protocol

- Resin Swelling:
  - Place resin (e.g., 100 mg, 0.5 mmol/g loading) in a reaction vessel.
  - Swell in THF for 30 minutes. Drain.
- Catalyst Pre-Activation (Optional but Recommended):
  - In a separate vial, dissolve MIDA Boronate (3.0 equiv) and Pd-Catalyst (0.05 equiv) in THF (2 mL).
  - Note: MIDA boronates are stable to Pd in the absence of base.
- The "Slow Release" Reaction:
  - Add the THF solution to the resin.
  - Add 3.0 M aq.

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(ratio: 5 parts THF to 1 part water).

- Crucial: The presence of water and base triggers the slow hydrolysis of MIDA.[3]
- Agitate at 60°C for 4–12 hours.
- Mechanism:[1][5][6] The MIDA boronate hydrolyzes slowly. As free boronic acid is generated, it diffuses into the bead and couples. If it were all free acid initially, it would decompose before penetrating the bead.

- Washing:
  - Drain solvent.
  - Wash resin:

    THF/Water (1:1),

    THF,

    DCM.
  - Validation: Perform a micro-cleavage (e.g., TFA/TIPS) and analyze by LC-MS to confirm coupling.

Protocol B: Automated "Catch-and-Release" (The Burke Protocol)

This is the industry standard for "Solid-Phase" MIDA applications. Here, the "Solid Phase" is Silica Gel.[7][8] The MIDA group acts as a "handle" that sticks to silica, allowing impurities to be washed away (Catch), then released with a polarity switch (Release).

Workflow Logic

- Couple: React Halide-MIDA + Boronic Acid (in solution).
- Catch: Load crude mixture onto Silica.
- Wash: Elute impurities with

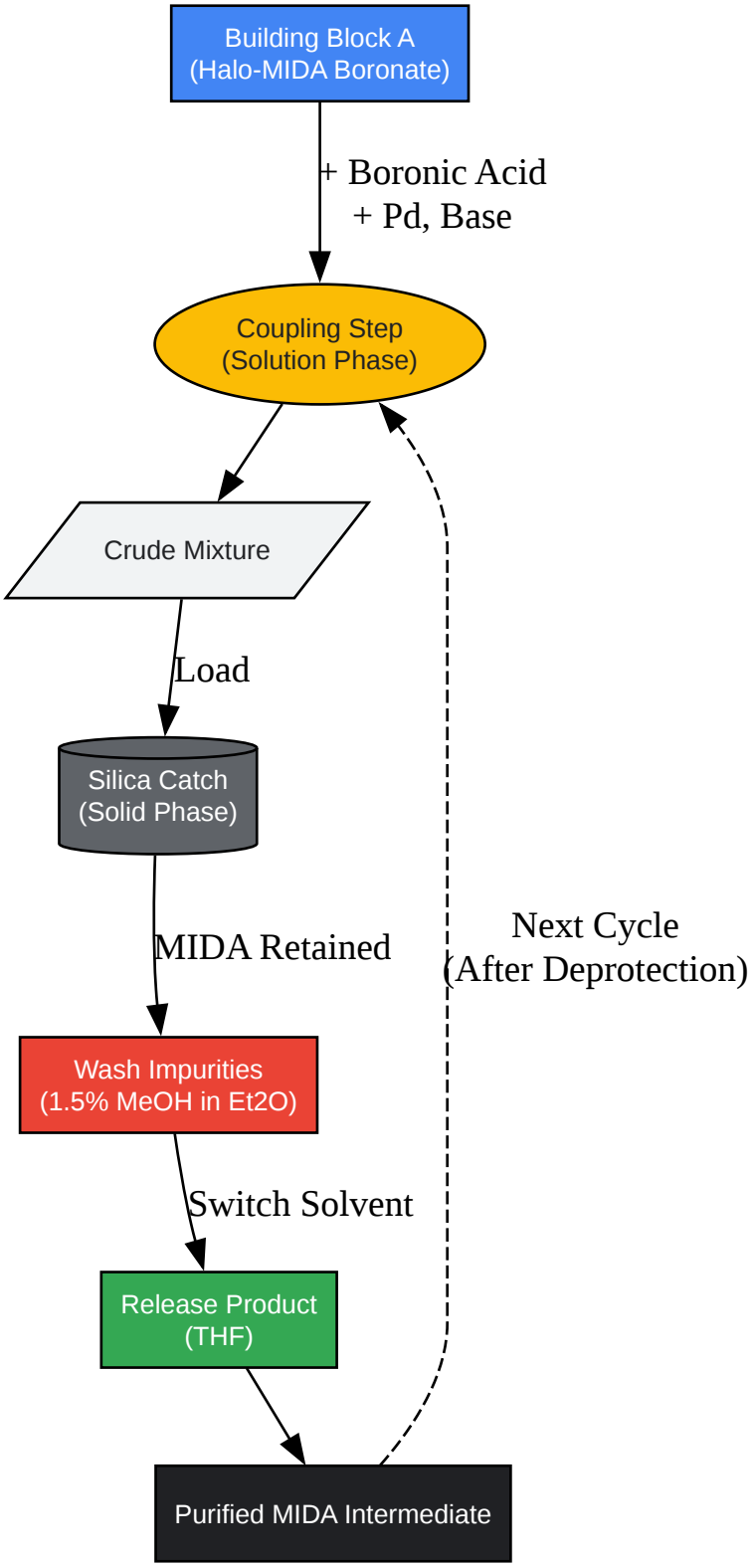
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/ MeOH (MIDA stays on silica).[8]

- Release: Elute product with THF (MIDA moves).
- Deprotect: Hydrolyze MIDA to generate new Boronic Acid for the next cycle.

Visual Workflow: The Iterative Cycle

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Figure 2: The Catch-and-Release Protocol. The unique affinity of MIDA for silica allows for solid-phase-like purification efficiency without resin attachment.

Detailed Catch-and-Release Protocol

1. The Coupling Reaction

- Combine Halo-MIDA boronate (1.0 equiv), Boronic Acid (1.5 equiv),

  (0.02 equiv), SPhos (0.04 equiv).
- Solvent: THF.[2][8] Base:

  (aq).
- Run at 60°C for 2–4 hours.

2. The "Catch" (Purification)

- Dilute crude reaction with

  .
- Pour over a short pad of Silica Gel (Type 60).
- Note: MIDA boronates are highly polar and adhere to silica in ether/methanol mixtures.

3. The Wash

- Flush column with 1.5% MeOH in

  .
- Result: Excess boronic acid, catalyst ligands, and non-polar byproducts elute. The MIDA product remains at the baseline.

4. The Release

- Switch eluent to 100% THF (or THF/MeOH).

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- The MIDA boronate elutes rapidly.[8]
- Concentrate in vacuo.

5. Deprotection (Activation for Next Cycle)

- Dissolve purified MIDA boronate in THF.
- Add 1 M NaOH (aq).[9] Stir 10 min at RT.
- Quench with Phosphate buffer. Extract the free boronic acid.
- Ready for next coupling.

Data Summary: Base & Solvent Compatibility

Selection of the base dictates the release rate of the boronic acid.

Base Condition	Reaction Type	Release Rate	Application
1M NaOH (aq)	Deprotection	Fast (<10 min)	Bulk generation of Boronic Acid before coupling.
(aq) / Dioxane	Cross-Coupling	Slow (Hours)	"Slow Release" protocol.[1] Best for unstable boronic acids or on-resin coupling.
(aq)	Mild Deprotection	Intermediate	Used when functional groups are base-sensitive.
Anhydrous Base	Coupling	None	MIDA remains intact (Protecting Group mode).

Troubleshooting & Optimization

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- Problem: Low Yield on Resin.
  - Cause: "Fast Release" dumping too much boronic acid.
  - Fix: Switch from NaOH to
    . Lower temperature to 45°C to slow hydrolysis further.
- Problem: MIDA eluting during "Wash" step.
  - Cause: MeOH concentration too high (>2%) or wet ether.
  - Fix: Use strictly dry
    and keep MeOH < 1.5%.
- Problem: Protodeboronation (C-B bond cleavage).
  - Cause: Reaction running too long at high temp.
  - Fix: Use "Slow Release" (MIDA) rather than free boronic acid. The MIDA reservoir protects the resting state of the boron species.

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